

# Performance Showdown: DEGDN vs. Alternative Energetic Plasticizers

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## Compound of Interest

Compound Name: Diethylene glycol dinitrate

Cat. No.: B1584477

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A comprehensive guide for researchers in energetic materials, this document provides a head-to-head comparison of **Diethylene Glycol Dinitrate** (DEGDN) with other leading energetic plasticizers. Supported by experimental data, this guide aims to inform material selection and formulation development in the fields of propellants, explosives, and pyrotechnics.

Energetic plasticizers are crucial components in modern energetic formulations, enhancing mechanical properties and increasing energy output. **Diethylene Glycol Dinitrate** (DEGDN) is a widely utilized energetic plasticizer, valued for its balance of performance and sensitivity. This guide offers an objective comparison of DEGDN's performance against three common alternatives: Nitroglycerin (NG), 1,2,4-Butanetriol Trinitrate (BTTN), and Triethylene Glycol Dinitrate (TEGDN). The following sections present a quantitative comparison of their key properties, detailed experimental protocols for performance characterization, and a visual workflow for the evaluation of such materials.

## Quantitative Performance Comparison

The efficacy of an energetic plasticizer is determined by a range of physicochemical and energetic properties. The table below summarizes the key performance indicators for DEGDN and its alternatives, compiled from various scientific sources.

Property	DEGDN	Nitroglycerin (NG)	1,2,4-Butanetriol Trinitrate (BTTN)	Triethylene Glycol Dinitrate (TEGDN)
Chemical Formula	C <sub>4</sub> H <sub>8</sub> N <sub>2</sub> O <sub>7</sub>	C <sub>3</sub> H <sub>5</sub> N <sub>3</sub> O <sub>9</sub>	C <sub>4</sub> H <sub>7</sub> N <sub>3</sub> O <sub>9</sub>	C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O <sub>8</sub>
Molecular Weight ( g/mol )	196.12	227.09	241.11	240.17
Density (g/cm <sup>3</sup> at 20°C)	1.38[1]	1.59[2]	1.52[3][4]	1.33[2][5]
Heat of Explosion (cal/g)	1358[1]	~1500	1358[4]	725[2]
Heat of Combustion (cal/g)	2798[1]	~1459	2168[4]	-
Detonation Velocity (m/s)	6600[1]	7700[6][7]	~7700	~2000-5950[2][8][9]
Impact Sensitivity	160 cm (2 kg weight)[1]	15-20 cm (2 kg weight)	1 Nm[4]	>100 cm (2 kg weight)[2]
Oxygen Balance (%)	-40.8	+3.5[2]	-16.6[4]	-66.7[2]

Note on Impact Sensitivity: The values for impact sensitivity are presented as reported in the source literature. Direct comparison can be challenging due to variations in test methods and reporting units (e.g., drop height in cm with a specified weight vs. energy in Nm). Lower values generally indicate higher sensitivity.

## Experimental Protocols

The data presented in this guide is derived from standardized experimental methodologies. Below are detailed protocols for the key characterization techniques cited.

## Density Determination (Liquid Pycnometer Method - based on ISO 1183-1)

Objective: To determine the density of the liquid energetic plasticizers.

- Apparatus: A calibrated pycnometer of a known volume, a precision balance ( $\pm 0.1$  mg), a constant temperature bath, and a thermometer.
- Procedure: a. The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed. b. The pycnometer is filled with the sample liquid, taking care to avoid air bubbles. c. The filled pycnometer is placed in a constant temperature bath until it reaches thermal equilibrium (e.g., 20°C). d. The pycnometer is removed from the bath, and its exterior is carefully dried. e. The mass of the filled pycnometer is accurately weighed.
- Calculation: The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.

## Heat of Combustion (Bomb Calorimetry - based on ASTM D240)

Objective: To determine the heat of combustion of the energetic plasticizers.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Apparatus: A high-pressure oxygen bomb calorimeter, a sample crucible, an ignition system with a fuse wire, a precision balance, and a temperature measuring device.
- Procedure: a. A known mass of the liquid sample (typically absorbed onto a combustible material of known heat of combustion) is placed in the crucible. b. The fuse wire is positioned to be in contact with the sample. c. The bomb is assembled and pressurized with pure oxygen to a specified pressure. d. The bomb is placed in the calorimeter, which is filled with a known mass of water. e. The initial temperature of the water is recorded. f. The sample is ignited, and the temperature of the water is monitored until it reaches a maximum and then begins to cool.
- Calculation: The heat of combustion is calculated from the temperature rise of the water, taking into account the heat capacity of the calorimeter system and corrections for the heat

of formation of nitric acid and the combustion of the fuse wire.

## Detonation Velocity Measurement

**Objective:** To measure the speed at which the detonation wave propagates through the liquid explosive.

- **Apparatus:** A cylindrical tube to contain the liquid explosive, a high-speed camera or electronic probes (e.g., ionization pins or optical fibers) placed at known distances along the tube, a detonator, and a data acquisition system.
- **Procedure:** a. The liquid explosive is carefully poured into the cylindrical tube. b. The electronic probes are inserted into the liquid at precise, measured intervals. c. The explosive is initiated at one end using a detonator. d. As the detonation wave travels down the tube, it triggers the probes sequentially. e. The time intervals between the triggering of successive probes are recorded by the data acquisition system.
- **Calculation:** The detonation velocity is calculated by dividing the known distance between the probes by the measured time interval.

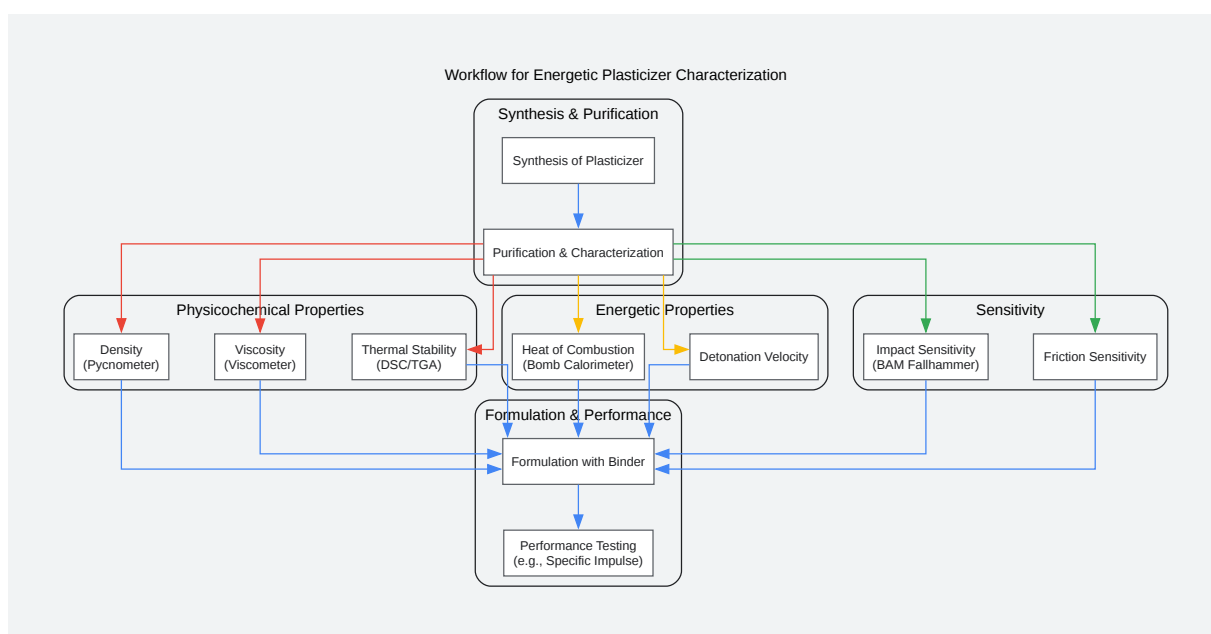
## Impact Sensitivity (BAM Fallhammer Method - based on STANAG 4489)

**Objective:** To determine the sensitivity of the energetic material to impact.

- **Apparatus:** A BAM Fallhammer apparatus, which consists of a drop weight of a specified mass, a sample holder, and a mechanism to release the weight from a variable height.
- **Procedure:** a. A small, measured amount of the liquid sample is placed in the sample holder. b. The drop weight is raised to a specific height and released, allowing it to impact the sample. c. The outcome of the impact (e.g., explosion, decomposition, or no reaction) is observed. d. The test is repeated multiple times at different drop heights to determine the height at which there is a 50% probability of initiating a reaction ( $H_{50}$ ).
- **Data Analysis:** The impact sensitivity is typically reported as the drop height (in cm) for a given weight (e.g., 2 kg) or as the impact energy (in Joules) required to cause initiation.

## Visualizing the Characterization Workflow

The following diagram illustrates a typical workflow for the comprehensive characterization of an energetic plasticizer.



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Caption: Characterization workflow for energetic plasticizers.

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